

Application Notes and Protocols for Gibberellins in Agricultural Crop Improvement

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Compound of Interest

Compound Name: Gibberellins

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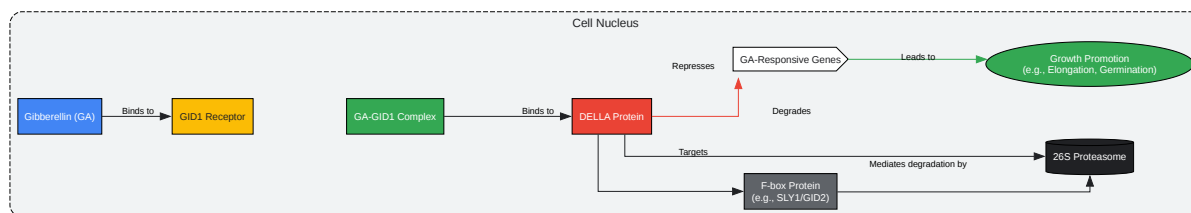
Introduction

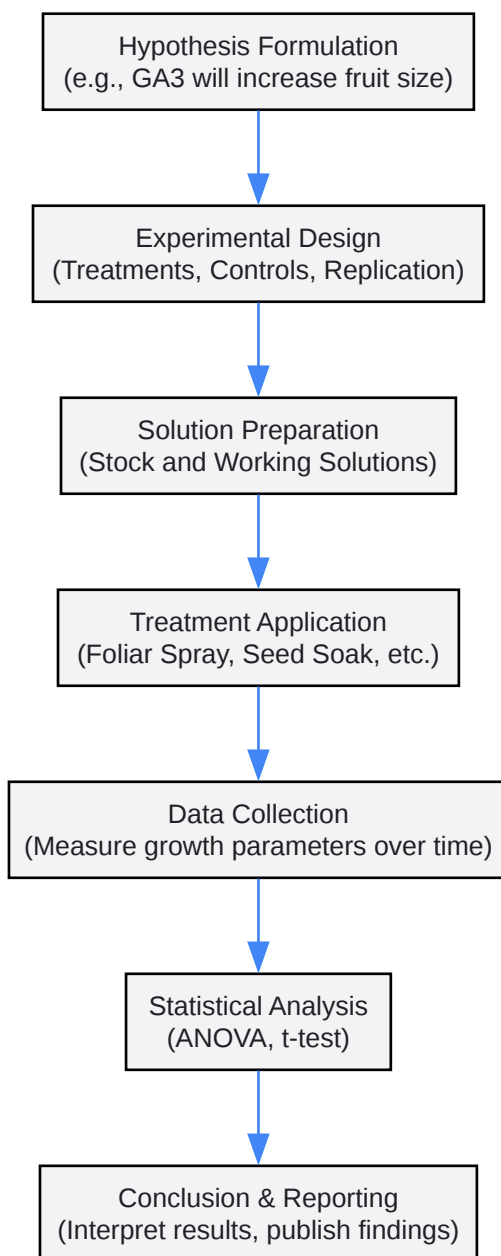
Gibberellins (GAs) are a class of tetracyclic diterpenoid phytohormones that are integral to numerous plant growth and development processes.[1][2] First identified in the early 20th century from a fungal pathogen affecting rice, GAs are now known to be naturally produced by plants, fungi, and bacteria.[3][4][5] Their primary functions include regulating stem elongation, seed germination, dormancy, flowering, fruit set, and maturation.[1][3][6][7] The strategic exogenous application of **gibberellins**, particularly Gibberellic Acid (GA3), has become a cornerstone of modern agriculture and horticulture, offering a powerful tool to enhance crop yield, quality, and value.[5][8][9] These application notes provide an overview of the mechanism of action, practical applications, and detailed protocols for the use of **gibberellins** in crop improvement.

Mechanism of Action: The Gibberellin Signaling Pathway

The molecular mechanism of GA action involves a de-repression signaling pathway.[10] In the absence of GA, plant growth is actively suppressed by DELLA proteins, which are nuclear transcription regulators.[1][6] The binding of a bioactive gibberellin to its soluble receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1), triggers a conformational change that promotes the formation of a GA-GID1-DELLA complex.[6][11] This complex is recognized by an

F-box protein (SLY1/GID2), leading to the ubiquitination of the DELLA protein and its subsequent degradation by the 26S proteasome.[1][10] The removal of the DELLA repressor allows for the expression of GA-responsive genes, initiating various developmental processes like cell elongation and division.[12]





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